

Sulfamethylthiazole molecular weight and formula

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Compound of Interest

Compound Name: **Sulfamethylthiazole**

Cat. No.: **B1211108**

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An In-depth Technical Guide to **Sulfamethylthiazole**

This technical guide provides a comprehensive overview of the sulfonamide antibiotic, **Sulfamethylthiazole**. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, mechanism of action, and relevant experimental protocols.

Core Molecular and Physical Data

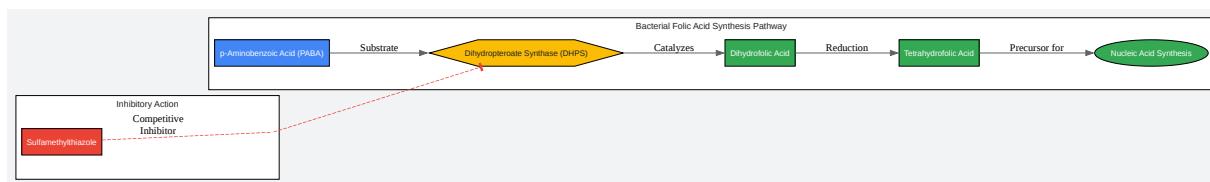
Sulfamethylthiazole is a member of the sulfonamide class of antibiotics.[\[1\]](#) Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ N ₃ O ₂ S ₂	PubChem [1]
Molecular Weight	269.3 g/mol	PubChem [1]
IUPAC Name	4-amino-N-(4-methyl-1,3-thiazol-2-yl)benzenesulfonamide	PubChem [1]
CAS Number	515-59-3	PubChem [1]
XLogP3	0.5	PubChem [1]

Mechanism of Action: Inhibition of Folate Synthesis

As a sulfonamide antibiotic, **Sulfamethylthiazole** functions by disrupting the metabolic pathways essential for bacterial growth.^{[2][3][4]} Specifically, it acts as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS).^[3] This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to folic acid, which is vital for the production of nucleic acids and proteins in bacteria.^{[3][4]}

The mechanism is based on the structural similarity between **Sulfamethylthiazole** and para-aminobenzoic acid (PABA), the natural substrate for DHPS.^{[2][5]} By binding to the active site of DHPS, **Sulfamethylthiazole** prevents PABA from being utilized, thereby halting the production of dihydrofolic acid.^[3] This ultimately leads to a bacteriostatic effect, inhibiting the growth and proliferation of susceptible bacteria.^[3] Mammalian cells are unaffected by this mechanism as they obtain folic acid from their diet rather than synthesizing it.^[2]



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Caption: Bacterial folate synthesis pathway and the inhibitory action of **Sulfamethylthiazole**.

Experimental Protocols: Quantitative Analysis by UV-Visible Spectrophotometry

A common method for the quantitative analysis of sulfonamides in bulk or pharmaceutical formulations is UV-Visible Spectrophotometry. The following is a generalized protocol that can be adapted for **Sulfamethylthiazole**.

Objective: To determine the concentration of **Sulfamethylthiazole** in a sample.

Principle: This method is based on the reaction of the primary amino group of the sulfonamide with a chromogenic agent, typically after diazotization, to form a colored product. The absorbance of this colored solution is then measured at its wavelength of maximum absorbance (λ_{max}), and the concentration is determined from a standard calibration curve.

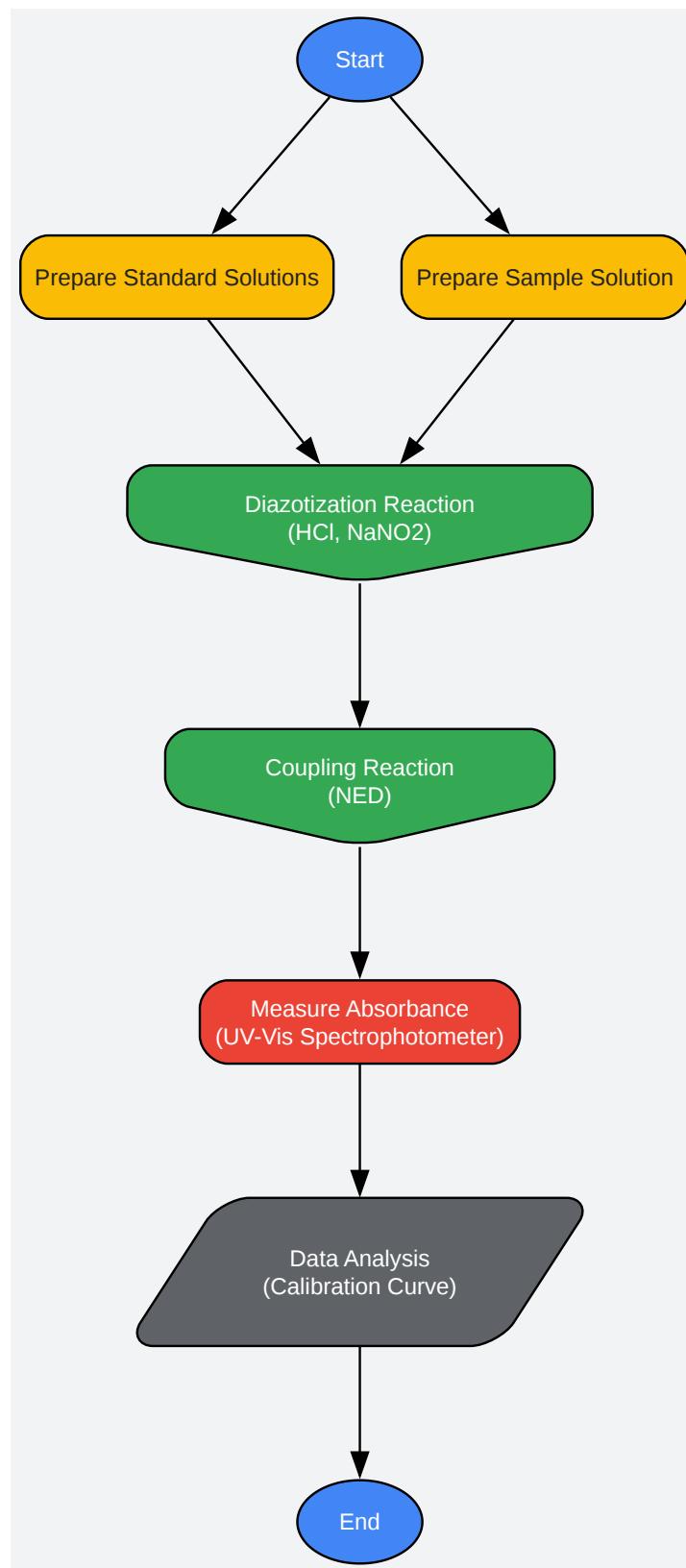
Materials and Reagents:

- **Sulfamethylthiazole** reference standard
- Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂) solution
- Ammonium sulfamate solution
- N-(1-Naphthyl)ethylenediamine dihydrochloride (NED) solution
- Distilled water
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Standard Stock Solution: Accurately weigh a specific amount of **Sulfamethylthiazole** reference standard and dissolve it in a suitable solvent (e.g., dilute HCl) to prepare a stock solution of known concentration.
- Preparation of Working Standard Solutions: Prepare a series of dilutions from the stock solution to create working standards of varying concentrations.
- Sample Preparation: Prepare the sample solution containing an unknown concentration of **Sulfamethylthiazole** in the same solvent as the standards.

- Color Development:
 - Take a known volume of each standard and sample solution in separate volumetric flasks.
 - Add HCl and cool the solutions in an ice bath.
 - Add sodium nitrite solution and allow the diazotization reaction to proceed.
 - Add ammonium sulfamate to remove excess nitrous acid.
 - Add NED solution to form the colored azo dye.
 - Dilute to the final volume with distilled water.
- Spectrophotometric Measurement:
 - Allow the color to stabilize.
 - Measure the absorbance of each solution at the λ_{max} against a reagent blank.
- Data Analysis:
 - Plot a calibration curve of absorbance versus the concentration of the standard solutions.
 - Determine the concentration of **Sulfamethylthiazole** in the sample solution by interpolating its absorbance on the calibration curve.



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Caption: Workflow for the quantitative analysis of **Sulfamethylthiazole**.

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References

- 1. Sulfamethylthiazole | C10H11N3O2S2 | CID 68194 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Sulfamethoxazole - Wikipedia [en.wikipedia.org]
- 3. What is the mechanism of Sulfamethoxazole? [synapse.patsnap.com]
- 4. homehealthpatienteducation.com [homehealthpatienteducation.com]
- 5. bocsci.com [bocsci.com]
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